

An In-Depth Technical Guide to 2-Hydroxyeupatolide: Chemical, Physical, and Biological Properties

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Compound of Interest

Compound Name: 2-Hydroxyeupatolide

Cat. No.: B15590481

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Introduction

2-Hydroxyeupatolide is a sesquiterpene lactone, a class of naturally occurring compounds known for their diverse biological activities. Isolated from plants of the Eupatorium genus, which have a long history in traditional medicine, **2-Hydroxyeupatolide** has emerged as a compound of significant interest for its potential therapeutic applications, particularly in the realm of anti-inflammatory and anticancer research. This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Hydroxyeupatolide**, its biological activities with a focus on its mechanism of action, and detailed experimental protocols for its study.

Chemical and Physical Properties

2-Hydroxyeupatolide, with the IUPAC name 4,8-dihydroxy-6,10-dimethyl-3-methyldiene-3a,4,5,8,9,11a-hexahydrocyclodeca[b]furan-2-one, is a structurally complex molecule. A summary of its key chemical and physical properties is presented below.^[1] While experimental data for some properties are limited in publicly accessible databases, computed values provide valuable estimates.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ O ₄	--INVALID-LINK--[1]
Molecular Weight	264.32 g/mol	--INVALID-LINK--[1]
CAS Number	72229-33-5	--INVALID-LINK--[1]
IUPAC Name	4,8-dihydroxy-6,10-dimethyl-3-methylidene-3a,4,5,8,9,11a-hexahydrocyclo-deca[b]furan-2-one	--INVALID-LINK--[1]
Computed XLogP3	0.7	--INVALID-LINK--[1]
Computed Topological Polar Surface Area	66.8 Å ²	--INVALID-LINK--[1]
Computed Hydrogen Bond Donor Count	2	--INVALID-LINK--
Computed Hydrogen Bond Acceptor Count	4	--INVALID-LINK--
Computed Rotatable Bond Count	1	--INVALID-LINK--

Biological Activity and Signaling Pathways

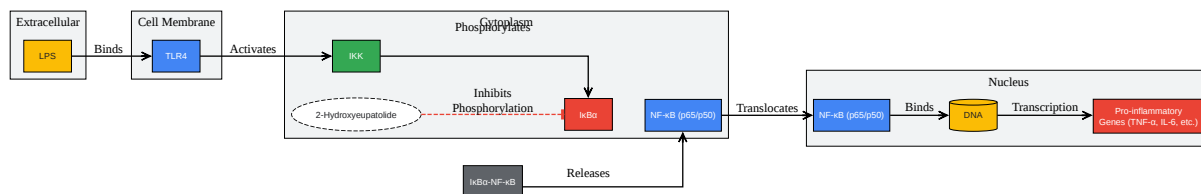
2-Hydroxyeupatolide exhibits significant anti-inflammatory and potential anticancer properties. Its primary mechanism of action involves the modulation of key signaling pathways implicated in inflammation and cell survival.

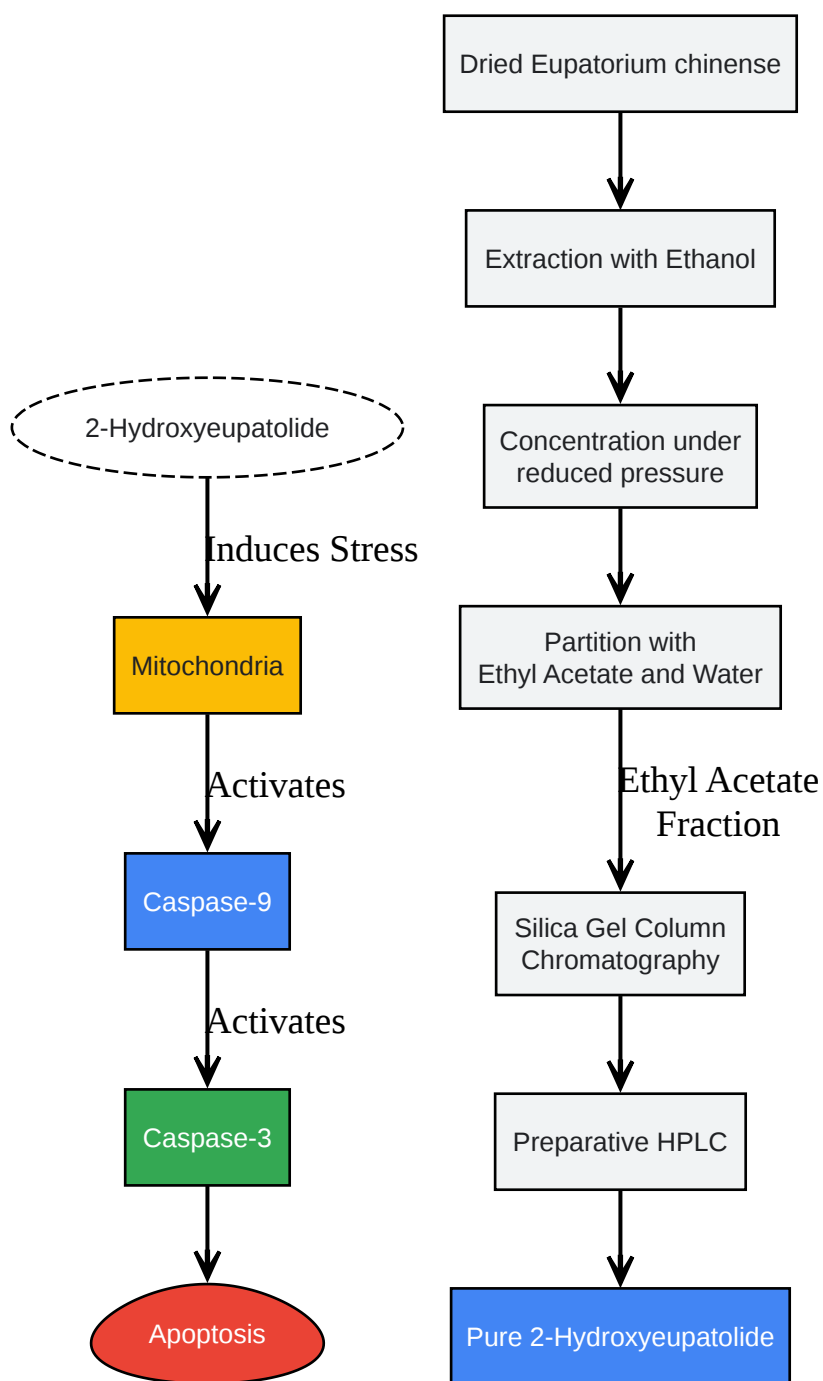
Anti-inflammatory Activity: Inhibition of the NF-κB Signaling Pathway

Research has demonstrated that **2-Hydroxyeupatolide** attenuates inflammatory responses by inhibiting the nuclear factor-kappa B (NF-κB) signaling pathway.[2][3][4][5] NF-κB is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines and enzymes involved in the inflammatory cascade.

The anti-inflammatory effects of **2-Hydroxyeupatolide** are achieved through the following mechanisms:

- **Inhibition of Pro-inflammatory Mediators:** **2-Hydroxyeupatolide** has been shown to suppress the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Reduction of Pro-inflammatory Cytokines:** The compound effectively reduces the expression and secretion of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α), interleukin-1beta (IL-1 β), and interleukin-6 (IL-6).[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Inhibition of NF- κ B Translocation:** **2-Hydroxyeupatolide** inhibits the nuclear translocation of the p65 subunit of NF- κ B.[\[2\]](#)[\[4\]](#)[\[5\]](#) By preventing p65 from moving into the nucleus, it blocks the transcription of NF- κ B target genes, thereby downregulating the inflammatory response.





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